

SC-58451 (Celecoxib) Technical Support Center

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Compound of Interest

Compound Name: SC58451

Cat. No.: B1662708

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of SC-58451, a selective cyclooxygenase-2 (COX-2) inhibitor, also widely known as Celecoxib.

Frequently Asked Questions (FAQs)

Q1: What is SC-58451?

A1: SC-58451, also known as SC-58635 or by its generic name Celecoxib, is a non-steroidal anti-inflammatory drug (NSAID) that acts as a selective inhibitor of the cyclooxygenase-2 (COX-2) enzyme.^[1] In research, it is widely used to study the roles of COX-2 in inflammation, pain, and cancer biology.

Q2: What are the primary solvents for dissolving SC-58451?

A2: SC-58451 is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO), ethanol, and dimethylformamide (DMF).^[1] It is practically insoluble in water.^{[2][3]}

Q3: Can I dissolve SC-58451 directly in aqueous buffers like PBS or cell culture media?

A3: No, SC-58451 has very low aqueous solubility (approximately 3–7 µg/mL) and will not dissolve directly in aqueous solutions.^{[4][5]} To prepare an aqueous solution, it is recommended to first dissolve the compound in a minimal amount of an organic solvent like ethanol or DMSO and then dilute this stock solution into the aqueous buffer.^[1]

Q4: What is the recommended storage condition for solid SC-58451 and its solutions?

A4: Solid SC-58451 should be stored at -20°C for long-term stability (≥ 4 years).[1] Stock solutions in organic solvents like DMSO or ethanol should be stored at -20°C for up to one month or at -80°C for up to six months.[6] Aqueous solutions are not stable and it is recommended to prepare them fresh and not store them for more than one day.[1]

Troubleshooting Guide

Issue 1: My SC-58451 precipitated when I diluted my DMSO stock solution in cell culture medium.

- Cause: This is a common issue due to the poor aqueous solubility of SC-58451. When the DMSO stock is added to the aqueous medium, the concentration of DMSO is significantly lowered, causing the compound to fall out of solution.
- Solution 1: Optimize Final DMSO Concentration. Ensure the final concentration of DMSO in your cell culture medium is as low as possible (typically $\leq 0.1\%$) to minimize solvent toxicity, but high enough to maintain solubility. You may need to test a range of final DMSO concentrations.[7][8]
- Solution 2: Two-Step Dilution. Instead of adding the DMSO stock directly to the full volume of media, first, make an intermediate dilution in a smaller volume of media or PBS. Mix thoroughly by vortexing or gentle agitation, and then add this intermediate dilution to the final volume.
- Solution 3: Warm the Medium. Gently warming the cell culture medium to 37°C before adding the SC-58451 stock solution can sometimes help to keep the compound in solution.
- Solution 4: Use Fresh DMSO. Moisture-absorbing DMSO can reduce the solubility of compounds.[7] Always use fresh, anhydrous DMSO to prepare your stock solution.

Issue 2: I am observing unexpected levels of cell death in my in vitro experiments at high concentrations of SC-58451.

- Cause: At concentrations that exceed its aqueous solubility limit, SC-58451 can form precipitates in the cell culture medium. These precipitates can cause physical damage to cell

membranes, leading to cytotoxicity that is not related to its pharmacological activity as a COX-2 inhibitor.[9] This is an important consideration, as cell death may be an artifact of precipitation rather than a true biological effect of the dissolved drug.[9]

- **Solution 1: Verify Solubility Limit.** Check the final concentration of SC-58451 in your experiment against its known aqueous solubility. If it is near or above the solubility limit, precipitation is likely.
- **Solution 2: Microscopic Examination.** Before and after adding SC-58451 to your culture wells, inspect the medium under a microscope for any signs of fine crystalline precipitates.
- **Solution 3: Dose-Response Curve.** Perform a careful dose-response experiment. A very sharp drop in cell viability at a specific concentration may indicate the point of precipitation rather than a typical pharmacological dose-response.
- **Solution 4: Consider Alternative Formulations.** For higher concentrations, consider using formulations with solubility enhancers, although their effects on the experimental system must be carefully controlled.

Data Presentation: SC-58451 (Celecoxib) Solubility

Solvent/System	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	~76 mg/mL[7]	~199.28 mM	Use fresh, anhydrous DMSO for best results as moisture can reduce solubility.[7]
Ethanol	~25-33 mg/mL[1][7]	~65.55 - 86.53 mM	A good choice for preparing stock solutions for subsequent aqueous dilution.
Dimethylformamide (DMF)	~16.6 mg/mL[1]	~43.53 mM	Another suitable organic solvent for stock solutions.
1:4 Ethanol:PBS (pH 7.2)	~0.2 mg/mL[1]	~0.52 mM	Prepared by first dissolving in ethanol, then diluting with PBS. Aqueous solutions are not stable for more than a day.[1]
Water	~0.005 mg/mL[2]	~0.013 mM	Practically insoluble. [2][3]
Corn Oil	≥ 2.5 mg/mL[6]	≥ 6.56 mM	A suitable vehicle for in vivo oral administration.
10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% Saline	≥ 2.5 mg/mL[6]	≥ 6.56 mM	A common formulation for in vivo studies to improve solubility and bioavailability.

Molecular Weight of SC-58451 (Celecoxib): 381.37 g/mol [3]

Experimental Protocols

Protocol 1: Preparation of a 50 mM Stock Solution in DMSO

- **Weighing:** Accurately weigh out 19.07 mg of solid SC-58451 (Celecoxib) powder.
- **Dissolving:** Add 1 mL of fresh, anhydrous DMSO to the powder.
- **Mixing:** Vortex or sonicate briefly until the solid is completely dissolved, resulting in a clear solution.
- **Storage:** Aliquot into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).^[6]

Protocol 2: Preparation of Working Solutions for In Vitro Cell Culture Experiments

- **Thaw Stock Solution:** Thaw a frozen aliquot of your 50 mM SC-58451 stock solution in DMSO at room temperature.
- **Pre-warm Medium:** Warm your cell culture medium to 37°C.
- **Serial Dilution:** Perform serial dilutions of the stock solution into the pre-warmed cell culture medium to achieve your desired final concentrations. For example, to make a 50 µM working solution in 10 mL of medium, add 10 µL of the 50 mM stock solution.
- **Mixing:** Immediately after adding the stock solution to the medium, mix thoroughly by gentle inversion or pipetting to ensure rapid and even dispersion, which can help prevent precipitation.
- **Final DMSO Concentration:** Ensure the final concentration of DMSO in the culture medium does not exceed a level toxic to your specific cell line (typically ≤0.1%).^[8] Remember to include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

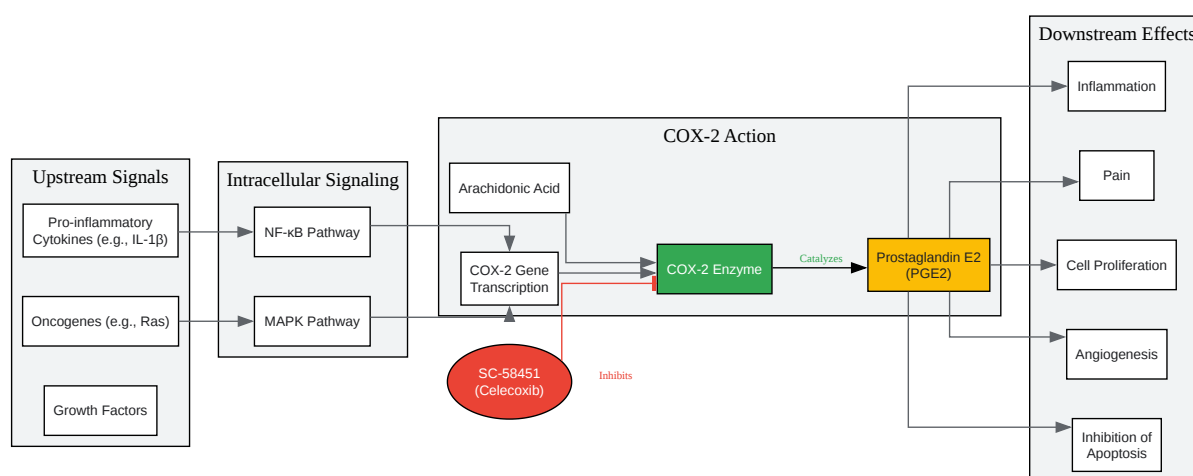
Protocol 3: Preparation of an Oral Suspension for In Vivo Animal Studies (10 mg/mL)

This protocol is adapted from a method for preparing an oral suspension.[\[10\]](#)[\[11\]](#)

- **Trituration:** If starting with capsules, empty the contents and triturate the SC-58451 powder in a mortar and pestle to a fine, uniform powder.[\[11\]](#)
- **Wetting the Powder:** Add a small amount of a suitable vehicle (e.g., Ora-Blend, or a solution of 0.5% methylcellulose in water) to the powder and levigate to form a smooth, uniform paste.[\[11\]](#)
- **Geometric Dilution:** Continue to add the vehicle geometrically, mixing well after each addition, until the desired final volume is reached.[\[11\]](#)
- **Final Volume:** Transfer the suspension to a graduated cylinder and add vehicle to the final desired volume to achieve a concentration of 10 mg/mL.
- **Storage and Use:** Store the suspension in an amber bottle. It is stable for up to 93 days when stored at 5°C or 23°C.[\[10\]](#) Shake well before each administration.[\[11\]](#)

Visualizations

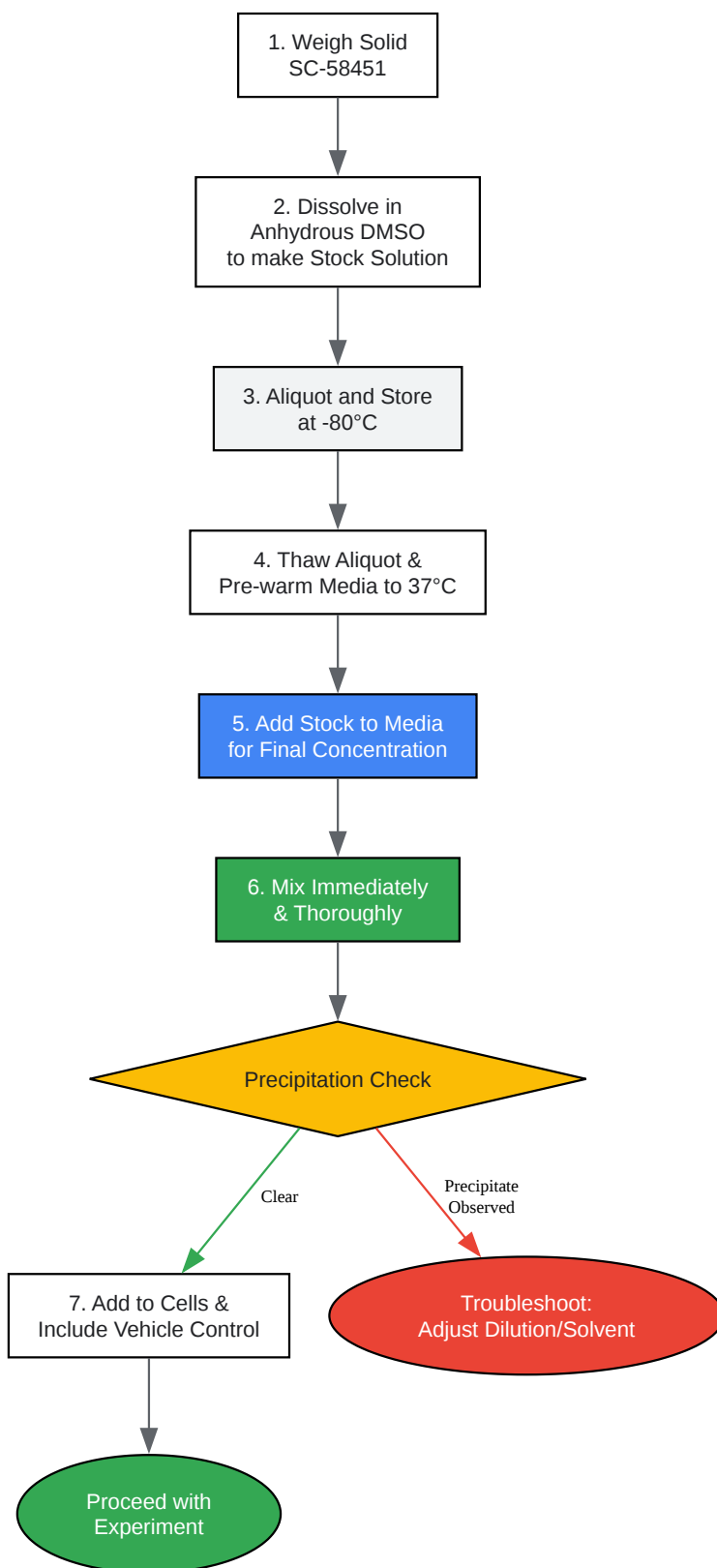
COX-2 Signaling Pathway



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Caption: Simplified COX-2 signaling pathway and the inhibitory action of SC-58451 (Celecoxib).

Experimental Workflow: Preparing SC-58451 for Cell Culture



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Caption: Workflow for preparing SC-58451 solutions for in vitro cell culture experiments.

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